

Application Note: Synthesis of S-(-)-N-trans-Feruloyl Normetanephine

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Compound of Interest

Compound Name: *S-(-)-N-trans-Feruloyl normetanephine*

Cat. No.: *B12372132*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the chemical synthesis of **S-(-)-N-trans-Feruloyl normetanephine**, a naturally occurring compound with potential biological activity.^[1] The synthesis involves a multi-step process, including the resolution of racemic normetanephine, protection of reactive functional groups, amide coupling, and subsequent deprotection.

Overview of Synthetic Strategy

The synthesis of **S-(-)-N-trans-Feruloyl normetanephine** is not widely documented in the literature, as it is often isolated from natural sources.^[1] This protocol outlines a plausible and robust synthetic route starting from commercially available materials. The key steps include:

- Resolution of Racemic Normetanephine: Separation of the desired S-(-)-enantiomer from a racemic mixture.
- Protection of Functional Groups: Protection of the phenolic and benzylic hydroxyl groups of S-(-)-normetanephine and the phenolic hydroxyl group of trans-ferulic acid to prevent side

reactions.

- Amide Coupling: Formation of the amide bond between the protected ferulic acid and S-(-)-normetanephrene.
- Deprotection: Removal of the protecting groups to yield the final product.

Quantitative Data Summary

The following table summarizes the expected yields for each step of the synthesis, based on typical literature values for similar transformations.

Step	Reaction	Reagents	Typical Yield (%)
1	Resolution of (±)-Normetanephrene	Chiral acid (e.g., L-tartaric acid)	35-45% (for the desired enantiomer)
2a	Protection of S-(-)-Normetanephrene	TBDMSCl, Imidazole	85-95%
2b	Protection of trans-Ferulic Acid	TBDMSCl, Imidazole	90-98%
3	Amide Coupling	HATU, DIPEA	70-90%
4	Deprotection	TBAF	80-95%

Experimental Protocols

Materials and Methods

- All reagents should be of analytical grade and used as received unless otherwise noted.
- Anhydrous solvents should be used for reactions sensitive to moisture.
- Reactions should be monitored by thin-layer chromatography (TLC) on silica gel plates.
- Column chromatography should be performed using silica gel (230-400 mesh).
- NMR spectra can be recorded on a 400 or 500 MHz spectrometer.

- Mass spectrometry data can be obtained using ESI-MS.

Step 1: Resolution of Racemic ($\pm$)-Normetanephrine

This protocol describes the resolution of racemic normetanephrine via diastereomeric salt formation with a chiral resolving agent, such as L-tartaric acid.^{[2][3][4]}

Procedure:

- Dissolve racemic ($\pm$)-normetanephrine (1.0 eq) in a minimal amount of hot methanol.
- In a separate flask, dissolve L-tartaric acid (0.5 eq) in a minimal amount of hot methanol.
- Slowly add the L-tartaric acid solution to the normetanephrine solution with stirring.
- Allow the mixture to cool slowly to room temperature, then place it in a refrigerator (4 °C) overnight to facilitate crystallization of the diastereomeric salt.
- Collect the crystals by filtration, wash with a small amount of cold methanol, and dry under vacuum. This will predominantly be the salt of one of the normetanephrine enantiomers.
- To isolate the free base, dissolve the crystalline salt in water and basify with a saturated solution of sodium bicarbonate until the pH is ~8-9.
- Extract the aqueous solution with ethyl acetate (3 x 50 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the enantiomerically enriched normetanephrine.
- The enantiomeric excess (ee) can be determined by chiral HPLC analysis. The mother liquor can be processed to recover the other enantiomer.

Step 2: Protection of Functional Groups

a) Protection of S-(-)-Normetanephrine

The phenolic and benzylic hydroxyl groups of S-(-)-normetanephrine are protected as tert-butyldimethylsilyl (TBDMS) ethers.

Procedure:

- Dissolve S-(-)-normetanephine (1.0 eq) in anhydrous N,N-dimethylformamide (DMF).
- Add imidazole (2.5 eq) to the solution and stir until it dissolves.
- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly add tert-butyldimethylsilyl chloride (TBDMSCl) (2.2 eq) portion-wise.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Quench the reaction by adding water and extract with diethyl ether (3 x 50 mL).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel (eluting with a gradient of ethyl acetate in hexanes) to afford the protected S-(-)-normetanephine.

b) Protection of trans-Ferulic Acid

The phenolic hydroxyl group of trans-ferulic acid is protected as a TBDMS ether.

Procedure:

- Dissolve trans-ferulic acid (1.0 eq) in anhydrous DMF.
- Add imidazole (1.2 eq) and stir until dissolved.
- Cool the mixture to 0 °C and slowly add TBDMSCl (1.1 eq).
- Stir at room temperature for 4-6 hours.
- Pour the reaction mixture into water and extract with ethyl acetate (3 x 50 mL).
- Wash the combined organic layers with water and brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- The protected ferulic acid is often pure enough to be used in the next step without further purification.

Step 3: Amide Coupling

The protected ferulic acid is coupled with the protected S-(-)-normetanephrine using HATU as the coupling agent.^[5]

Procedure:

- Dissolve the protected trans-ferulic acid (1.0 eq) in anhydrous DMF.
- Add HATU (1.1 eq) and N,N-diisopropylethylamine (DIPEA) (2.0 eq) to the solution and stir for 15 minutes at room temperature to activate the carboxylic acid.
- Add the protected S-(-)-normetanephrine (1.0 eq) dissolved in a small amount of anhydrous DMF to the reaction mixture.
- Stir the reaction at room temperature for 12-24 hours.
- Dilute the reaction mixture with ethyl acetate and wash with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel (eluting with a gradient of ethyl acetate in hexanes) to obtain the fully protected **S-(-)-N-trans-Feruloyl normetanephrine**.

Step 4: Deprotection

The TBDMS protecting groups are removed using tetrabutylammonium fluoride (TBAF).

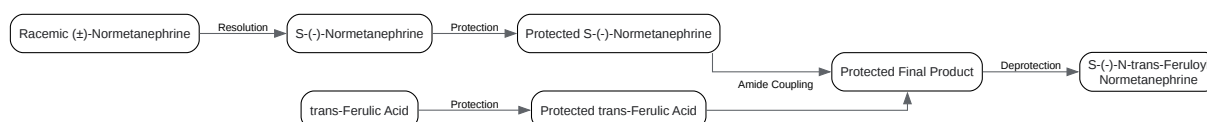
Procedure:

- Dissolve the protected product from Step 3 in anhydrous tetrahydrofuran (THF).

- Add a 1 M solution of TBAF in THF (3.5 eq) dropwise at 0 °C.
- Stir the reaction at room temperature for 2-4 hours.
- Quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the product with ethyl acetate (3 x 50 mL).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the final product by flash column chromatography on silica gel (eluting with a gradient of methanol in dichloromethane) to yield **S-(-)-N-trans-Feruloyl normetanephine**.

Visualizations

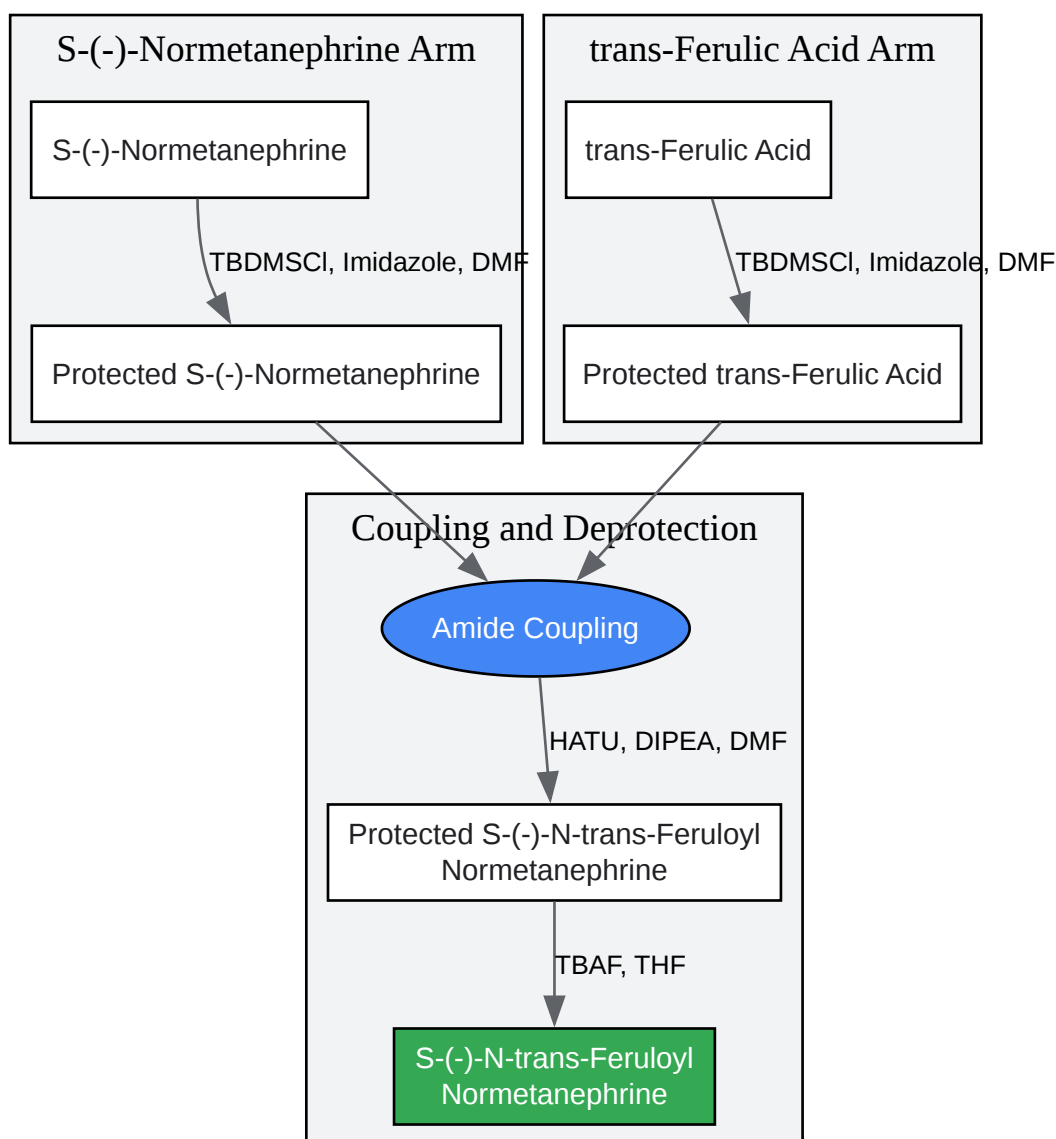
Synthetic Workflow



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Caption: Overall workflow for the synthesis of **S-(-)-N-trans-Feruloyl normetanephine**.

Detailed Synthesis Pathway



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Caption: Detailed reaction pathway for the synthesis of the target compound.

Characterization

The final product should be characterized by standard analytical techniques to confirm its identity and purity.

- ^1H NMR and ^{13}C NMR: To confirm the chemical structure. The expected spectra would be similar to that of related compounds like N-trans-feruloyltyramine, showing characteristic signals for the feruloyl and normetanephine moieties.[6]

- Mass Spectrometry (MS): To confirm the molecular weight of the synthesized compound.
- Chiral High-Performance Liquid Chromatography (HPLC): To confirm the enantiomeric purity of the final product.
- Melting Point and Optical Rotation: To compare with any available literature data for the natural product.

This detailed protocol provides a comprehensive guide for the synthesis of **S-(-)-N-trans-Feruloyl normetanephrine**, enabling further research into its biological properties and potential therapeutic applications.

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